

An In-depth Technical Guide to Ethyl Acetamidocyanoacetate

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Compound of Interest

Compound Name: Ethyl acetamidocyanoacetate

Cat. No.: B146813

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This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **ethyl acetamidocyanoacetate**, a key intermediate in various synthetic applications. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Structure and Properties

Ethyl acetamidocyanoacetate, with the IUPAC name ethyl 2-acetamido-2-cyanoacetate, is a chemical compound that features an ethyl ester group, an acetamido group, and a nitrile group attached to a central carbon atom.^[1] Its chemical structure and properties are summarized below.

Chemical Structure:

The molecular structure of **ethyl acetamidocyanoacetate** can be represented as follows:

Caption: Molecular structure of **ethyl acetamidocyanoacetate**.

Quantitative Molecular Data:

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O ₃	[1][2][3][4]
Molecular Weight	170.17 g/mol	[1]
170.1659 g/mol	[2][4]	
170.2 g/mol	[3]	
172.15 g/mol	[5]	
IUPAC Name	ethyl 2-acetamido-2-cyanoacetate	[1]
CAS Number	4977-62-2	[2][3][4]
Linear Formula	CH ₃ CONHCH(CN)CO ₂ C ₂ H ₅	[6]

Synonyms:

- **Ethyl acetamidocyanoacetate**[1][5]
- Acetic acid, (acetylamino)cyano-, ethyl ester[1][2][4]
- Ethyl 2-(acetylamino)-2-cyanoacetate[1]
- N-Acetyl-2-cyanoglycine ethyl ester[3][6]

This initial section provides the foundational molecular information for **ethyl acetamidocyanoacetate**. Subsequent sections would typically delve into experimental protocols for its synthesis and characterization, as well as its applications in various chemical syntheses. However, detailed experimental protocols and specific signaling pathways involving this molecule require further literature search.

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References

- 1. Ethyl acetamidocyanoacetate | C₇H₁₀N₂O₃ | CID 95422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethyl acetamidocyanoacetate [webbook.nist.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. Ethyl acetamidocyanoacetate [webbook.nist.gov]
- 5. Ethyl acetamidocyanoacetate - SRIRAMCHEM [sriramchem.com]
- 6. 乙酰氨基氰醋酸乙酯 - N-乙酰基-2-氰甘氨酸乙酯 [sigmaaldrich.com]
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